

Safe Disposal of D-Kyotorphin: A Procedural Guide

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Compound of Interest

Compound Name: *D-Kyotorphin*

Cat. No.: *B1670799*

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For researchers, scientists, and drug development professionals, ensuring the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides a comprehensive overview of the recommended procedures for the safe disposal of **D-Kyotorphin**, a neuroactive dipeptide. While specific institutional and local regulations must always be followed, this document outlines the essential steps and precautions based on available safety data for its stereoisomer, L-Kyotorphin, which is not classified as a hazardous substance.

Physicochemical Properties of Kyotorphin

Understanding the properties of a compound is the first step in determining its appropriate handling and disposal. The following table summarizes the key physicochemical data for Kyotorphin.

Property	Value
Chemical Formula	C ₁₅ H ₂₃ N ₅ O ₄ [1] [2]
Molecular Weight	337.38 g/mol [1] [2]
Appearance	White to off-white powder [3]
Solubility	Soluble in water [1] [3]
IUPAC Name	(2S)-2-[[[(2S)-2-Amino-3-(4-hydroxyphenyl)propanoyl]amino]-5-(diaminomethylideneamino)pentanoic acid [1] [2]

Disposal Protocol

The following step-by-step protocol should be followed for the disposal of **D-Kyotorphin**. This procedure is based on general laboratory safety guidelines for non-hazardous chemical waste.

1. Personal Protective Equipment (PPE): Before handling **D-Kyotorphin**, ensure appropriate PPE is worn. This includes:

- Safety glasses or goggles.[\[4\]](#)[\[5\]](#)
- Chemical-resistant gloves (e.g., nitrile).[\[4\]](#)[\[5\]](#)
- A laboratory coat.

2. Waste Collection:

- Collect waste **D-Kyotorphin**, including any contaminated materials (e.g., weighing paper, pipette tips), in a designated and clearly labeled waste container.[\[4\]](#)[\[5\]](#)
- The container should be suitable for chemical waste and kept closed when not in use.[\[4\]](#)[\[5\]](#)

3. Small Spills:

- In the event of a small spill, use appropriate tools to carefully sweep or scoop the solid material into a designated waste disposal container.[\[5\]](#)

- Avoid generating dust.[4][5]
- Clean the spill area with soap and plenty of water.[4][5]

4. Large Spills:

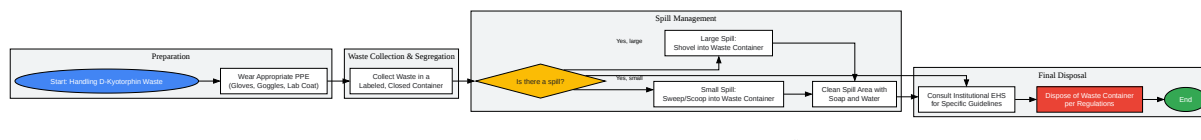
- For a large spill, use a shovel to transfer the material into a convenient waste disposal container.[5]
- It may be necessary to use a dust respirator and full protective suit depending on the scale of the spill.[5]

5. Final Disposal:

- Dispose of the waste container in accordance with all applicable federal, state, and local environmental regulations.
- Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on chemical waste disposal procedures.

Logical Workflow for D-Kyotorphin Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **D-Kyotorphin**.



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